

A Technical Guide to N-Boc-4-piperidinemethanol (CAS: 123855-51-6)

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Compound of Interest

Compound Name: *N*-Boc-4-piperidinemethanol

Cat. No.: B043165

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Boc-4-piperidinemethanol, with CAS number 123855-51-6, is a pivotal heterocyclic building block in modern organic synthesis and medicinal chemistry.^{[1][2]} Also known as tert-butyl 4-(hydroxymethyl)piperidine-1-carboxylate, this compound incorporates a piperidine core structure, a primary alcohol functional group, and a tert-butyloxycarbonyl (Boc) protecting group on the nitrogen atom.^{[1][2]} The Boc group enhances the compound's stability and modulates its reactivity, making it a versatile intermediate for introducing the 4-(hydroxymethyl)piperidine moiety into more complex molecules.^[1]

Its structural features make it an ideal starting material for the synthesis of a wide array of piperidine derivatives, which are crucial scaffolds in the development of new therapeutic agents, particularly in neuroscience.^{[1][3]} This guide provides an in-depth overview of its chemical properties, synthesis protocols, and significant applications in drug discovery.

Physicochemical Properties

The key properties of **N-Boc-4-piperidinemethanol** are summarized below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Reference(s)
CAS Number	123855-51-6	[1] [3] [4] [5] [6]
IUPAC Name	tert-Butyl 4-(hydroxymethyl)piperidine-1-carboxylate	[2] [7]
Synonyms	1-Boc-4-(hydroxymethyl)piperidine, N-tert-Butyloxycarbonyl-4-piperidinemethanol	[8]
Molecular Formula	C ₁₁ H ₂₁ NO ₃	[1] [3] [5] [6]
Molecular Weight	215.29 g/mol	[1] [3] [5] [6]
Appearance	White to off-white or light brown crystalline solid/powder	[1] [2] [4]
Melting Point	78-82 °C (lit.)	[4]
Boiling Point	308.0 °C	[5]
Purity	≥97%	[6]
SMILES	CC(C)(C)OC(=O)N1CCC(CO)CC1	[7]
InChI Key	CTEDVGRUGMPBHE-UHFFFAOYSA-N	[7]
Storage Conditions	Store at 0-8°C	[1]

Synthesis and Experimental Protocols

N-Boc-4-piperidinemethanol can be synthesized through several routes. The two most common methods are the Boc-protection of 4-piperidinemethanol and the reduction of N-Boc-piperidine-4-carboxylic acid.

Protocol 1: Boc Protection of 4-Piperidinemethanol

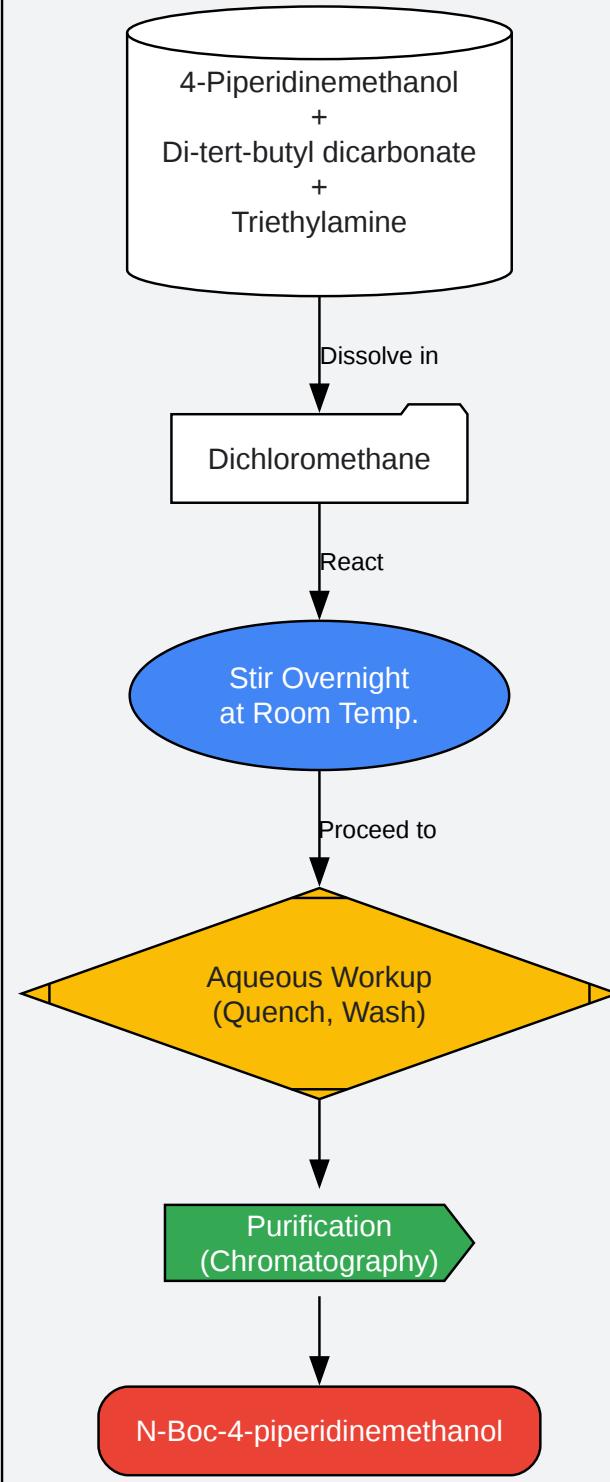
This is a straightforward and widely used method involving the reaction of 4-piperidinemethanol with di-tert-butyl dicarbonate (Boc₂O).^[4]

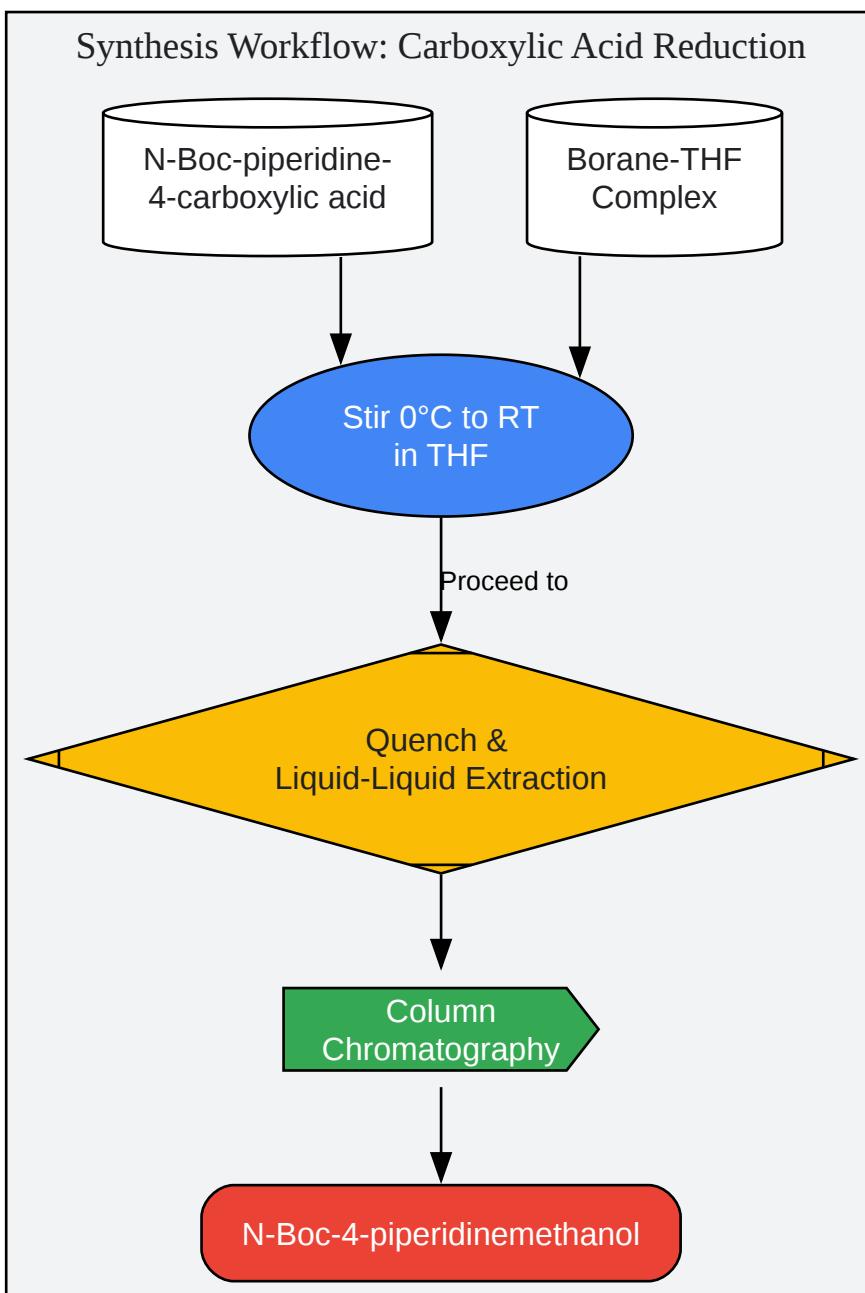
Reaction Scheme: 4-Piperidinemethanol + Di-tert-butyl dicarbonate → **N-Boc-4-piperidinemethanol**

Detailed Methodology:^[3]

- Dissolve 4-hydroxymethylpiperidine in dichloromethane in a reaction flask.
- Add triethylamine to the solution.
- Cool the reaction mixture in an ice bath.
- Add a solution of di-tert-butyl dicarbonate in dichloromethane dropwise to the flask while maintaining the cool temperature.
- Remove the ice bath and stir the reaction mixture at room temperature overnight.
- Quench the reaction by adding water.
- Wash the organic layer sequentially with a saturated sodium bicarbonate solution and brine.
- Dry the organic phase over anhydrous sodium sulfate (Na₂SO₄) and concentrate it in vacuo.
- The resulting crude product can be purified by flash column chromatography or recrystallization to yield **N-Boc-4-piperidinemethanol** as a white powder.

Synthesis Workflow: Boc Protection







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